

Application Notes and Protocols for Handling Tungsten(VI) Chloride

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Compound of Interest

Compound Name: Tungsten(VI) chloride

Cat. No.: B086897

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed laboratory safety protocols for the handling of **Tungsten(VI) chloride** (WCl₆). It is intended to supplement, not replace, institutional safety guidelines and standard operating procedures. All personnel must be thoroughly trained on the hazards and handling procedures outlined herein before working with this compound.

Hazard Identification and Risk Assessment

Tungsten(VI) chloride is a highly reactive and corrosive solid that poses significant health risks upon exposure. It is crucial to understand its hazardous properties to implement appropriate safety measures.

Summary of Hazards:

- Corrosive: Causes severe skin burns and eye damage.[1][2]
- Respiratory Irritant: May cause respiratory irritation.[1][3] Inhalation can lead to chemical burns in the respiratory tract and may be fatal in severe cases.[4]
- Water Reactive: Reacts violently with water, including moisture in the air, to liberate toxic and corrosive hydrogen chloride gas.[2][5]
- Harmful if Swallowed: Ingestion can cause severe burns to the gastrointestinal tract.[2][4]

- Air and Moisture Sensitive: Decomposes in the presence of air and moisture.[\[2\]](#)[\[6\]](#)

A thorough risk assessment should be conducted before any experiment involving **Tungsten(VI) chloride**. This assessment must identify potential exposure scenarios and detail the control measures to be implemented.

Quantitative Data

The following tables summarize key quantitative data for **Tungsten(VI) chloride**.

Table 1: Physical and Chemical Properties

Property	Value	Reference
CAS Number	13283-01-7	[1]
Molecular Formula	WCl ₆	[6]
Molecular Weight	396.57 g/mol	[6]
Appearance	Dark grey-violet crystalline powder	[7]
Melting Point	275 °C (527 °F)	[1] [8]
Boiling Point	347 °C (657 °F)	[1] [8]
Density	3.52 g/cm ³ at 25 °C	[1] [7]
Solubility	Soluble in carbon disulfide, carbon tetrachloride, and phosphorus oxychloride. [7] [9] Reacts with water. [10]	

Table 2: Occupational Exposure Limits

Organization	Limit Type	Value
ACGIH	TLV-TWA	3 mg/m ³ (as W, respirable particulate matter)[11]
NIOSH	REL-TWA	1 mg/m ³ (as W)[2]
NIOSH	STEL	3 mg/m ³ (as W)[2]
OSHA	PEL	5 mg/m ³ (as W)[2]

Experimental Protocols: Safe Handling Procedures

Due to its reactivity, all manipulations of **Tungsten(VI) chloride** must be performed in a controlled environment to prevent exposure to moisture and air.

3.1. Engineering Controls

- Fume Hood: All work with **Tungsten(VI) chloride** must be conducted in a certified chemical fume hood to minimize inhalation exposure.[4]
- Glovebox: For procedures requiring an inert atmosphere, a glovebox filled with nitrogen or argon is mandatory. This prevents reaction with air and moisture.[10]
- Ventilation: Ensure adequate general laboratory ventilation.[4]
- Emergency Equipment: An eyewash station and safety shower must be readily accessible and in close proximity to the work area.[2][4]

3.2. Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Tungsten(VI) chloride**:

- Eye and Face Protection: Chemical safety goggles and a face shield are required.[4]
- Skin Protection:
 - Gloves: Wear impervious gloves, such as nitrile or neoprene.[10] Check for compatibility and change gloves immediately if contaminated.

- Lab Coat: A flame-resistant lab coat is necessary.
- Protective Clothing: Wear appropriate protective clothing to prevent skin exposure.[4]
- Respiratory Protection: If dusts are generated and engineering controls are insufficient, a NIOSH-approved respirator with an appropriate cartridge for acid gases and particulates must be used.[4][10]

3.3. Handling and Storage Protocol

- Preparation: Before starting work, ensure the fume hood or glovebox is clean and uncluttered. Assemble all necessary equipment and reagents.
- Inert Atmosphere: **Tungsten(VI) chloride** should be handled and stored under an inert gas like argon or nitrogen.[1][10]
- Dispensing:
 - When transferring the solid, use a scoop or spatula in a glovebox to avoid creating dust.
 - If a glovebox is not available, work in a fume hood with minimal air drafts.
 - Keep the container tightly closed when not in use.[1]
- Storage:
 - Store in a tightly sealed container in a cool, dry, and well-ventilated area.[1][4]
 - The storage area should be designated for corrosive and water-reactive materials.[2]
 - Store away from incompatible materials such as bases, strong oxidizing agents, and water.[2][10]

Emergency Procedures

In the event of an emergency, follow these procedures and seek immediate medical attention.

4.1. Spills and Leaks

- Evacuate: Immediately evacuate the area and alert others.
- Ventilate: Ensure the area is well-ventilated.
- Personal Protection: Wear appropriate PPE, including respiratory protection, before attempting to clean up.[4]
- Containment: Cover the spill with a dry, inert absorbent material such as sand or vermiculite. Do not use water.[4]
- Cleanup: Carefully sweep or vacuum the spilled material into a designated, labeled waste container.[4][10] Avoid generating dust.[1]
- Decontamination: Clean the spill area thoroughly.

4.2. First Aid Measures

- Inhalation: Move the victim to fresh air immediately.[1] If breathing is difficult, provide oxygen. Seek immediate medical attention.[2]
- Skin Contact: Immediately remove all contaminated clothing.[1] Flush the affected skin with copious amounts of water for at least 15 minutes.[2] Seek immediate medical attention.[1]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids.[2] Remove contact lenses if present and easy to do.[1] Seek immediate medical attention from an ophthalmologist.[1]
- Ingestion: Do NOT induce vomiting.[1] If the victim is conscious, rinse their mouth with water and have them drink one or two glasses of water.[1] Seek immediate medical attention.[2]

Waste Disposal

All waste containing **Tungsten(VI) chloride** must be treated as hazardous waste.

- Collection: Collect all waste material (including contaminated PPE and spill cleanup materials) in a clearly labeled, sealed container.
- Storage: Store the waste container in a designated hazardous waste accumulation area.

- Disposal: Dispose of the waste through a licensed professional waste disposal service in accordance with all local, state, and federal regulations.[8][10] Do not dispose of it down the drain.[1]

Visualized Workflows and Protocols

The following diagrams illustrate key safety protocols for handling **Tungsten(VI) chloride**.

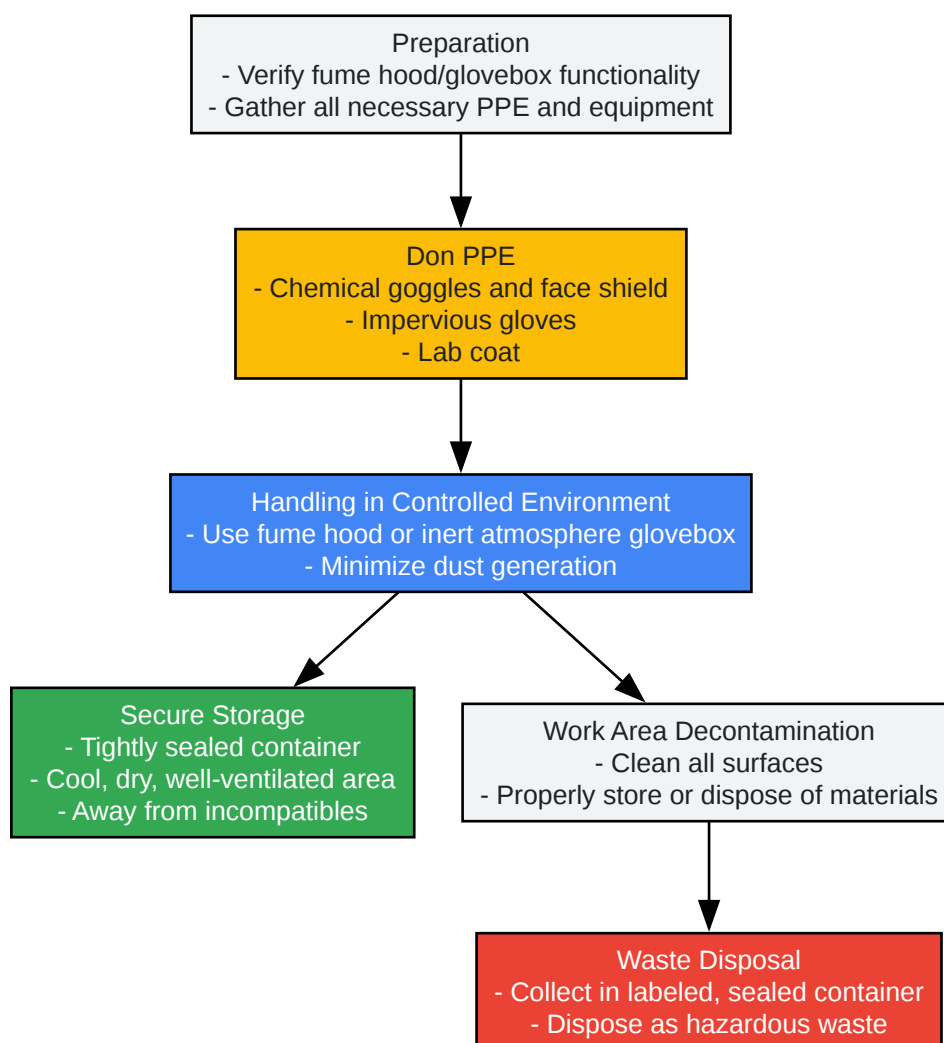


Figure 1: Standard Handling Workflow for Tungsten(VI) Chloride

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Figure 1: Standard Handling Workflow

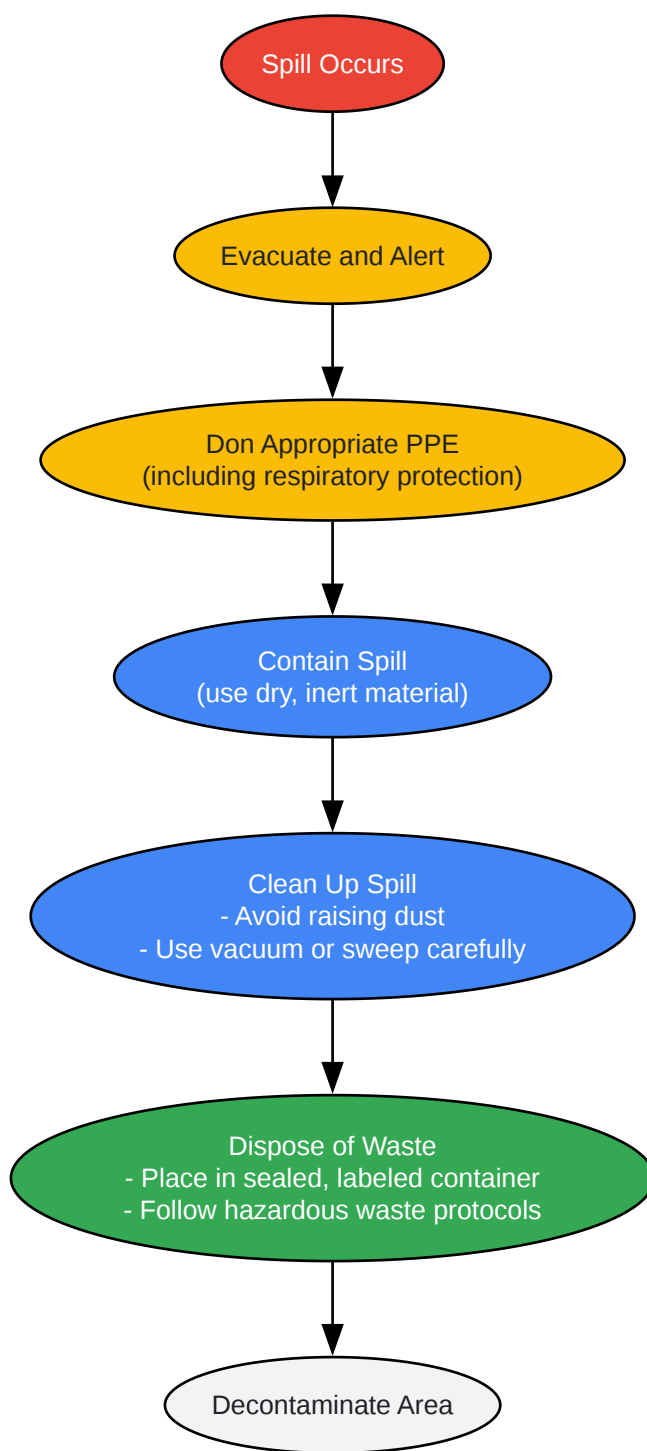
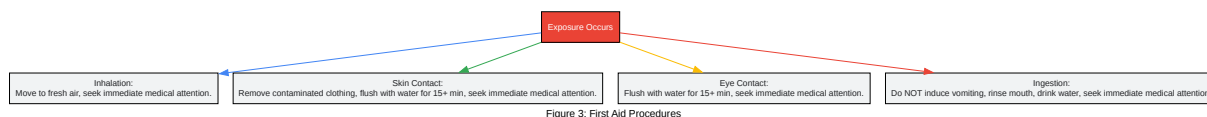


Figure 2: Emergency Response for Spills

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Figure 2: Emergency Spill Response



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